

Ammonium Triphosphate: A Clarification and In-depth Technical Guide to Adenosine Triphosphate (ATP)

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Compound of Interest

Compound Name: *Ammonium triphosphate*

Cat. No.: *B1244157*

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Note to the reader: The term "**ammonium triphosphate**" does not refer to a standard or commonly recognized chemical compound in scientific literature. It is likely a conflation of terms. Given the context of this request—targeting researchers and drug development professionals with a focus on signaling pathways—this guide will focus on Adenosine Triphosphate (ATP). ATP is a critical organic compound and hydrotrope that provides energy to drive many processes in living cells, such as muscle contraction, nerve impulse propagation, and chemical synthesis. The triphosphate moiety of ATP is the key to its function as the primary energy currency of the cell.

This technical guide provides an in-depth overview of the core physical and chemical properties of Adenosine Triphosphate (ATP), details common experimental protocols, and visualizes key signaling pathways and workflows.

Core Physical and Chemical Properties of ATP

The fundamental properties of Adenosine Triphosphate are crucial for understanding its stability, reactivity, and function within a biological and experimental context. The data below is

for the free acid form of ATP unless otherwise specified. In biological systems, it is typically present as a magnesium-chelated complex (Mg-ATP).

Table 1: Physical and Chemical Properties of Adenosine Triphosphate (ATP)

Property	Value	Reference
IUPAC Name	Adenosine 5'-(tetrahydrogen triphosphate)	[1]
Molecular Formula	C ₁₀ H ₁₆ N ₅ O ₁₃ P ₃	[1]
Molar Mass	507.18 g/mol	[1][2]
Appearance	Colorless solid (salts)	[1]
Solubility in Water	Highly soluble; 50 mg/mL (disodium salt)	[3]
Melting Point	187 °C (369 °F; 460 K) (disodium salt; decomposes)	[1]
Acidity (pKa values)	0.9, 1.4, 3.8, 6.5	[1][4]
UV Absorption (λ _{max})	259 nm	[1]
Molar Extinction Coefficient (ε)	15.4 mM ⁻¹ cm ⁻¹ at 259 nm (pH 7.0)	[1]
Standard Gibbs Free Energy of Hydrolysis (ΔG°')		
ATP → ADP + Pi	-30.5 kJ/mol (-7.3 kcal/mol)	[1]
ATP → AMP + PPi	-45.6 kJ/mol (-10.9 kcal/mol)	[1]
Physiological Gibbs Free Energy of Hydrolysis (ΔG)	Approx. -57 kJ/mol (-14 kcal/mol)	[1][5]
Stability in Aqueous Solution	Stable between pH 6.8 and 7.4. Rapidly hydrolyzes at extreme pH.	[1][3]

Key Experimental Protocols

Detailed methodologies are essential for the accurate quantification and functional analysis of ATP. Below are protocols for two fundamental experiments.

Quantification of ATP using the Luciferin-Luciferase Bioluminescence Assay

This is the most common and sensitive method for measuring ATP concentrations.

Principle: The enzyme luciferase, in the presence of its substrate D-luciferin and magnesium ions, catalyzes the oxidation of luciferin. This reaction requires ATP and produces light (bioluminescence). The intensity of the emitted light is directly proportional to the concentration of ATP in the sample.

Methodology:

- **Reagent Preparation:**
 - Prepare a standard ATP solution of known concentration (e.g., 10 mM) in a suitable buffer (e.g., Tris-EDTA, pH 7.5). Store in aliquots at -20°C.
 - Prepare a luciferin-luciferase reagent mix according to the manufacturer's instructions. This typically involves reconstituting a lyophilized powder with a supplied buffer. Protect the reagent from light.
- **Standard Curve Generation:**
 - Perform serial dilutions of the ATP standard stock to create a range of concentrations (e.g., 1 nM to 1 μ M) that will bracket the expected concentration in the samples.
 - In a white, opaque 96-well plate, add 100 μ L of each ATP standard dilution to separate wells.
- **Sample Preparation:**
 - For cellular ATP, lyse the cells using a suitable lysis buffer (e.g., a buffer containing detergents like Triton X-100) to release the intracellular ATP.

- Centrifuge the lysate to pellet cell debris.
- Dilute the supernatant (sample) as necessary to ensure the ATP concentration falls within the range of the standard curve.
- Add 100 μ L of the prepared sample to wells in the 96-well plate.
- Measurement:
 - Set the luminometer to inject the luciferin-luciferase reagent and measure the light output immediately.
 - Inject 100 μ L of the luciferin-luciferase reagent into each well containing the standards and samples.
 - Integrate the light signal for a set period (e.g., 1-10 seconds).
- Data Analysis:
 - Subtract the background reading (from a well with no ATP).
 - Plot the relative light units (RLU) from the ATP standards against their known concentrations to generate a standard curve.
 - Use the linear regression equation from the standard curve to calculate the ATP concentration in the unknown samples based on their RLU values.

Analysis of Kinase Activity using an ATP-Consumption Assay

This protocol measures the activity of a kinase by quantifying the amount of ATP consumed during the phosphorylation of a substrate.

Principle: A kinase enzyme transfers the terminal (gamma) phosphate from ATP to a specific substrate. By measuring the decrease in ATP concentration over time, the rate of the kinase reaction can be determined. The remaining ATP is quantified using the luciferin-luciferase assay described above.

Methodology:

- Kinase Reaction Setup:
 - Prepare a reaction buffer optimal for the specific kinase being studied (e.g., containing MgCl_2 , DTT, and buffered to a specific pH).
 - In a microcentrifuge tube, combine the kinase, its specific substrate (e.g., a peptide or protein), and the reaction buffer.
 - Pre-incubate the mixture at the optimal temperature for the enzyme (e.g., 30°C or 37°C).
- Initiation and Time Points:
 - Initiate the reaction by adding a known concentration of ATP (e.g., 10-100 μM). The final volume should be defined (e.g., 50 μL).
 - Immediately remove an aliquot (e.g., 5 μL) at time zero ($T=0$) and stop the reaction by adding it to a tube containing a stopping solution (e.g., EDTA or a denaturing agent).
 - Continue the incubation and take further aliquots at specific time intervals (e.g., $T=5, 10, 20, 30$ minutes), stopping the reaction for each in the same manner.
- ATP Quantification:
 - Once all time points are collected, dilute the stopped reaction aliquots in the buffer used for the ATP bioluminescence assay.
 - Measure the concentration of remaining ATP in each sample using the luciferin-luciferase assay as described in Protocol 2.1, including a full standard curve.
- Data Analysis:
 - Calculate the amount of ATP consumed at each time point by subtracting the ATP concentration at that time from the initial ATP concentration ($T=0$).
 - Plot the amount of ATP consumed versus time.

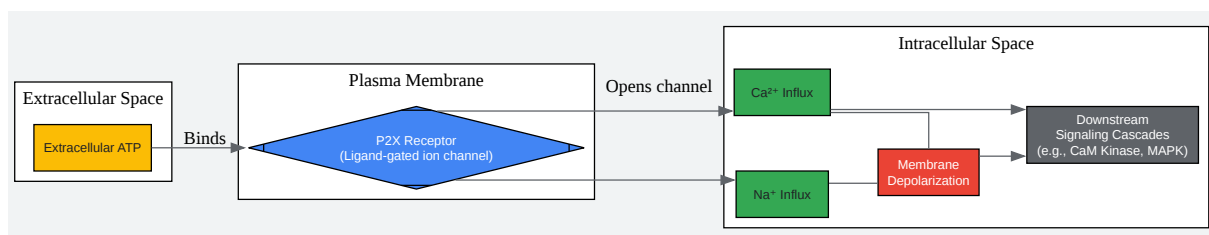
- The initial reaction velocity (V_0) can be determined from the slope of the linear portion of this curve. This represents the kinase activity.

Signaling Pathways and Experimental Workflows

Visualizations are provided for a key ATP-dependent signaling pathway and the experimental workflow for its analysis.

P2X Receptor Signaling Pathway

P2X receptors are ligand-gated ion channels that open in response to extracellular ATP. They are crucial in neurotransmission, inflammation, and pain signaling.

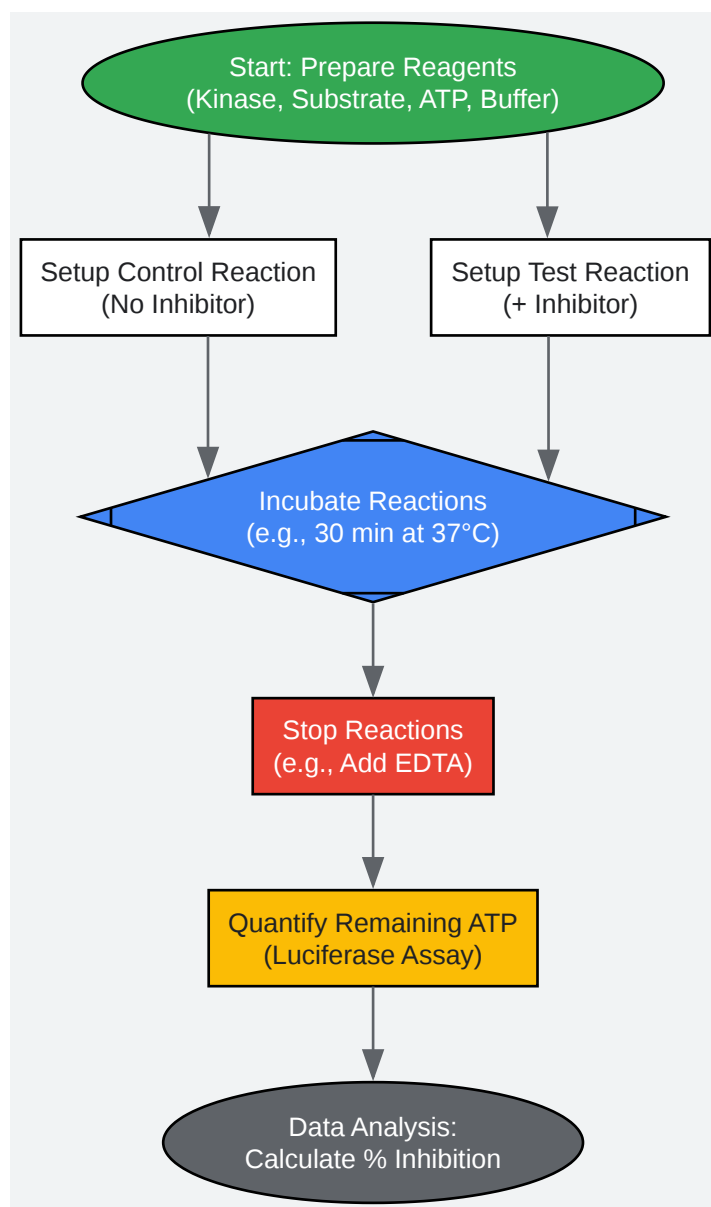


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Caption: P2X receptor activation by extracellular ATP leads to ion influx and downstream signaling.

Experimental Workflow for Kinase Inhibition Assay

This diagram illustrates the logical flow of an experiment designed to test the efficacy of a potential drug candidate as a kinase inhibitor.



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Caption: Workflow for assessing a compound's ability to inhibit kinase activity via ATP consumption.

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